

Comprehensive Technical Guide on 4-Bromo-2'-methoxybiphenyl: Molecular Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-Bromo-2'-methoxybiphenyl

CAS No.: 169691-87-6

Cat. No.: B2939767

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Executive Summary

In the landscape of modern organic synthesis and drug development, **4-Bromo-2'-methoxybiphenyl** (also designated as 4'-bromo-2-methoxy-1,1'-biphenyl) stands out as a highly versatile building block. Functioning primarily as a bifunctional intermediate, it is widely utilized in the construction of complex teraryls, zwitterionic donor-bridge-acceptor systems, and advanced pharmaceutical pharmacophores [1].

This whitepaper provides an in-depth technical analysis of its molecular formula ($C_{13}H_{11}BrO$) and molecular weight (263.13 g/mol), detailing its physicochemical properties, structural causality, and field-proven experimental workflows for both its synthesis and downstream application.

Chemical Identity and Physicochemical Profile

Accurate molecular identification is the foundation of reproducible research. The compound features a biphenyl core substituted with an electron-donating methoxy group and a reactive

bromine atom.

Table 1: Fundamental Chemical Identifiers

Parameter	Value / Description
Analyte Name	4-Bromo-2'-methoxybiphenyl (or 4'-Bromo-2-methoxybiphenyl)
Molecular Formula	C ₁₃ H ₁₁ BrO
Molecular Weight	263.13 g/mol [1, 2]
CAS Registry Numbers	169691-87-6 / 227305-07-9 [1, 2]
Canonical SMILES	<chem>COC1=CC=CC=C1C2=CC=C(C=C2)Br</chem>

Table 2: Quantitative Physicochemical Properties

Property	Value	Experimental Relevance
Density	1.4 ± 0.1 g/cm ³ [3]	Relevant for phase separations during liquid-liquid extraction.
Boiling Point	308.2 ± 22.0 °C (at 760 mmHg) [3]	Indicates high thermal stability; requires high-vacuum distillation.
Flash Point	129.3 ± 8.3 °C [3]	Dictates safe handling protocols under inert atmospheres.
Storage Conditions	Sealed in dry, 2-8°C (Long term: -20°C) [2]	Prevents slow oxidative degradation of the methoxy group.

Structural Causality and Reactivity Dynamics

The utility of **4-Bromo-2'-methoxybiphenyl** is dictated by the specific electronic and steric effects of its functional groups:

- The 2'-Methoxy Group (Steric and Electronic Modulator): The -OCH₃ group acts as an electron-donating group (EDG) via resonance, enriching the electron density of its local phenyl ring. Critically, its ortho-positioning introduces significant steric repulsion against the adjacent phenyl ring's protons. This forces the biphenyl system out of coplanarity, altering the dihedral angle. In materials science, this conformational twist is intentionally leveraged to modulate π -conjugation in oligo(p-phenylene) optical materials and zwitterionic push-pull systems [5].
- The 4-Bromo Group (Cross-Coupling Handle): Positioned at the para site of the opposite ring, the bromine atom is sterically unhindered and electronically primed for oxidative addition by low-valent transition metals (e.g., Pd(0)). This makes the molecule an ideal aryl halide substrate for iterative Suzuki-Miyaura or Buchwald-Hartwig cross-coupling reactions[4, 5].

Experimental Workflows and Self-Validating Protocols

To synthesize **4-Bromo-2'-methoxybiphenyl**, chemists rely on the chemoselectivity of the Suzuki-Miyaura coupling. The protocol below exploits the bond dissociation energy differential between a Carbon-Iodine bond (~65 kcal/mol) and a Carbon-Bromine bond (~81 kcal/mol).

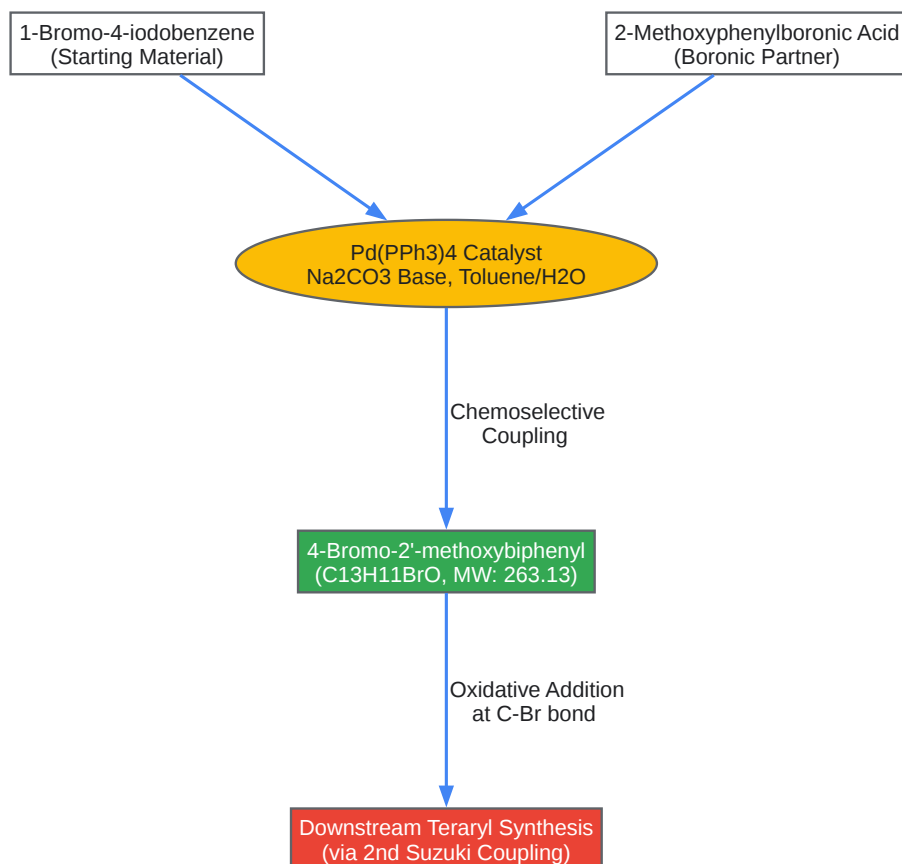
Protocol 1: Chemoselective Synthesis of 4-Bromo-2'-methoxybiphenyl

Objective: Selectively couple 1-bromo-4-iodobenzene with (2-methoxyphenyl)boronic acid without activating the C-Br bond.

Step-by-Step Methodology:

- Inert Preparation: In a flame-dried Schlenk flask purged with argon, combine 1-bromo-4-iodobenzene (1.0 equiv) and (2-methoxyphenyl)boronic acid (1.05 equiv).
- Catalyst Introduction: Add 0.05 equiv of Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄]. Causality: The bulky triphenylphosphine ligands stabilize the active Pd(0) species, while the mild room-temperature to 70°C conditions ensure the catalyst only has enough kinetic energy to insert into the weaker C-I bond, preserving the C-Br bond.

- **Biphasic Solvent System:** Introduce a degassed mixture of Toluene, Ethanol, and 2M aqueous Na_2CO_3 (2:1:1 v/v). Causality: Toluene solubilizes the hydrophobic organic precursors. The aqueous phase dissolves the inorganic base. The interface is where the boronic acid is converted into a highly nucleophilic boronate complex, a strict prerequisite for the transmetalation step.
- **Reaction & Self-Validation:** Heat the mixture to 70°C for 12 hours. The reaction is self-validating via Thin Layer Chromatography (TLC; Hexanes/Ethyl Acetate 9:1). The highly non-polar 1-bromo-4-iodobenzene spot will disappear, replaced by a slightly more polar, UV-active product spot.
- **Workup & Verification:** Cool to room temperature, extract with ethyl acetate, wash with brine, and dry over anhydrous Na_2SO_4 . Purify via silica gel chromatography. Final validation is achieved via LC-MS: the presence of a 1:1 isotopic doublet at m/z 262 and 264 confirms the target molecular weight (263.13 g/mol) and the intact bromine atom.



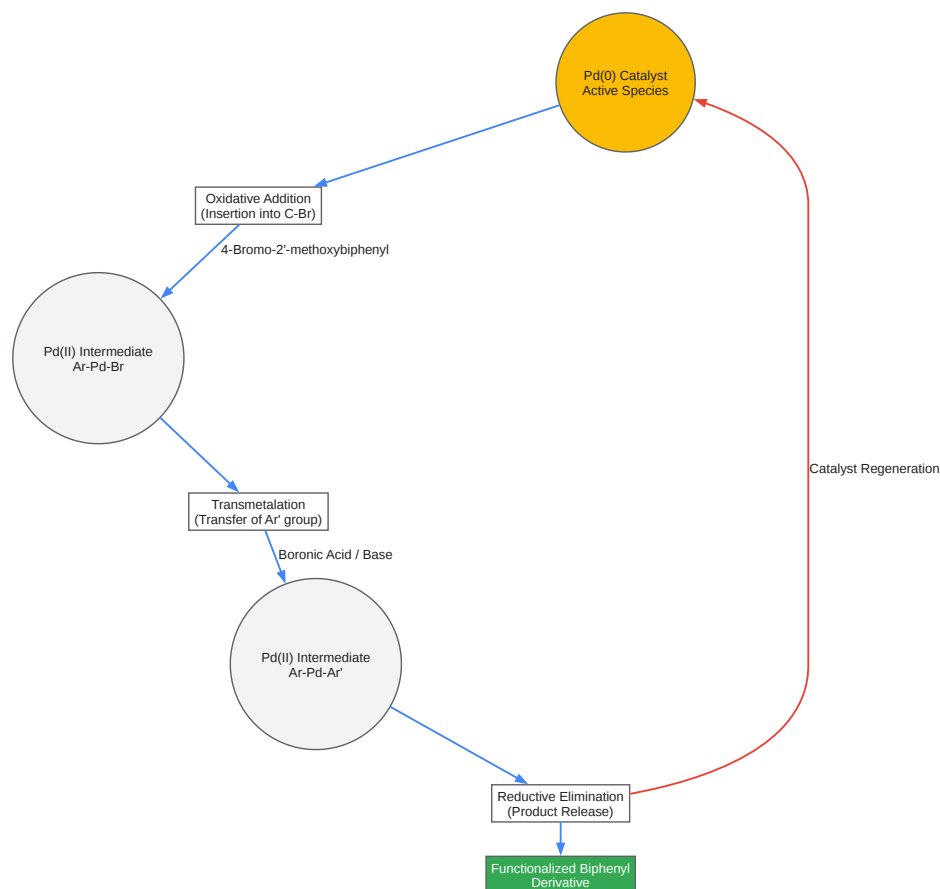
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Fig 1: Chemoselective synthetic workflow for **4-Bromo-2'-methoxybiphenyl** and downstream application.

Downstream Applications in Drug Development and Materials Science

Once synthesized, **4-Bromo-2'-methoxybiphenyl** acts as a foundational scaffold for advanced applications.

- 1. Antimicrobial Pharmaceutical Development:** Biphenyl derivatives are privileged pharmacophores in medicinal chemistry. Substituted biphenyls exhibit potent anti-inflammatory, analgesic, and antimicrobial properties [4]. In drug design, **4-bromo-2'-methoxybiphenyl** is subjected to a secondary cross-coupling to attach heterocyclic amines or azoles. The methoxy group enhances the molecule's lipophilicity (LogP), which directly improves cellular membrane permeability against fungal and bacterial pathogens [4].
- 2. Zwitterionic Donor-Bridge-Acceptor Systems:** In materials science, this compound is utilized via linear iterative coupling methods to synthesize oligo(p-phenylene) spacers. By deprotonating phenol derivatives attached to this biphenyl core, researchers generate push-pull zwitterionic molecules that exhibit massive bathochromic (red) shifts in UV-Vis absorbance, which is highly sought after for organic electronics and solvatochromic sensors [5].



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Fig 2: Palladium-catalyzed cycle utilizing **4-Bromo-2'-methoxybiphenyl** as the aryl halide substrate.

References

- CNPROT. "4-Bromo-2-methoxybiphenyl Physical Properties". CNPROT Protein & Chemical Resource. URL: [\[Link\]](#)
- Chaudhary, A. "A Review on Synthesis and Anti-Microbial Activity of Biphenyl Derivatives". International Journal of Research and Analytical Reviews (IJRAR). URL:[\[Link\]](#)
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